

CAS number 3469-08-7 properties and safety data

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Compound of Interest

Compound Name: 6-Methoxy-1H-indene

Cat. No.: B1602981

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An In-depth Technical Guide to 3-Methyl-2-oxovaleric Acid (CAS Number 3469-08-7)

Authored by: A Senior Application Scientist Foreword

This technical guide provides a comprehensive overview of 3-Methyl-2-oxovaleric acid, a compound of significant interest in metabolic research and clinical diagnostics. While referenced under CAS number 3469-08-7, it is more commonly identified by CAS numbers 1460-34-0 (for the acid form) and 3715-31-9 (for its sodium salt). This guide is intended for researchers, scientists, and drug development professionals, offering in-depth insights into its properties, metabolic significance, and critical safety data to ensure its proper handling in a laboratory setting.

Introduction and Metabolic Significance

3-Methyl-2-oxovaleric acid, also known as α -keto- β -methylvaleric acid, is a crucial intermediate in the catabolism of the branched-chain amino acid (BCAA) isoleucine.^{[1][2]} It is formed from isoleucine through the action of the enzyme branched-chain aminotransferase.^{[1][3]} In a healthy metabolic state, it is further processed by the branched-chain α -keto acid dehydrogenase complex (BCKDC).^{[1][4]}

However, the primary significance of this compound in clinical and research settings stems from its role as a biomarker for certain metabolic disorders.^{[1][5]} Elevated levels of 3-methyl-2-oxovaleric acid and other branched-chain keto acids are indicative of a dysfunction in the

BCKDC enzyme complex.[1][6] This dysfunction is the hallmark of Maple Syrup Urine Disease (MSUD), a rare but serious inherited metabolic disorder.[1][2][4][6][7] The accumulation of these keto acids leads to neurotoxicity and severe neurological complications, including developmental delays and, if untreated, can be fatal.[1][7] Consequently, monitoring the levels of 3-methyl-2-oxovaleric acid in blood and urine is a critical diagnostic tool for MSUD.[1][5]

Beyond its role in MSUD, this compound is also studied for its potential neurotoxic effects.[8][9] As a neurotoxin, acidogen, and metabotoxin, its accumulation can damage nerve cells and disrupt cellular energy metabolism.[7][8][9] Research has explored its effects on cellular processes, such as the phosphorylation of intermediate filaments in the cerebral cortex and its impact on microglial cells under stress.[10][11]

Physicochemical Properties

Understanding the physicochemical properties of 3-Methyl-2-oxovaleric acid is fundamental for its application in research and for developing appropriate handling and storage protocols.

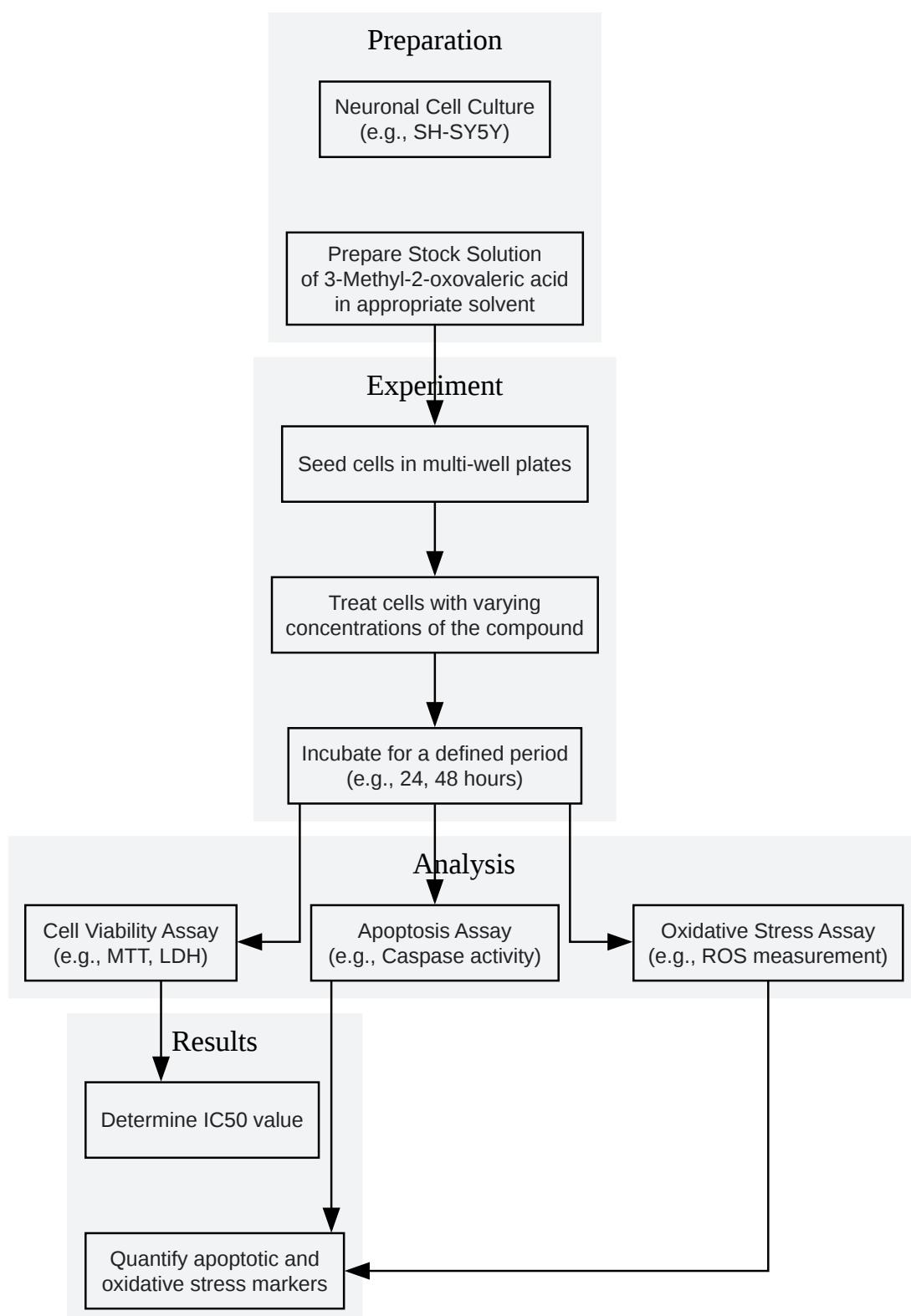
Property	Value	Reference(s)
Chemical Formula	C6H10O3	[1][5]
Molecular Weight	130.14 g/mol	[5][9]
Appearance	White to light yellow crystalline powder	[5][12]
Odor	Slight fruity aroma	[5]
Melting Point	42°C	[12]
Boiling Point	84 °C at 18 mmHg	[12]
Solubility	Soluble in water and ethanol.	[5]
pKa	2.65 ± 0.54 (Predicted)	[12]
Storage Temperature	2-8°C	

Synthesis and In Vitro Applications

While primarily known as an endogenous metabolite, 3-Methyl-2-oxovaleric acid and its sodium salt are commercially available for research purposes.[\[12\]](#) In the laboratory, it serves as a substrate to investigate the specificity, distribution, and kinetics of α -keto acid dehydrogenases. It is also utilized to inhibit the mitochondrial α -ketoglutarate dehydrogenase complex (KGDHC) to induce and study nerve cell death, providing a model for understanding the neurotoxic effects observed in MSUD.[\[11\]](#) Furthermore, its potential as a reactive oxygen scavenger has been a subject of study.

Experimental Workflow: Studying Neurotoxicity in Cell Culture

The following is a generalized workflow for investigating the neurotoxic effects of 3-Methyl-2-oxovaleric acid on a neuronal cell line.

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Caption: Workflow for assessing the neurotoxicity of 3-Methyl-2-oxovaleric acid.

Safety Data and Handling Protocols

Given its hazardous properties, strict adherence to safety protocols is paramount when handling 3-Methyl-2-oxovaleric acid and its salts.

Hazard Identification and Classification

The compound is classified as follows:

- Acute toxicity, oral (Category 4)[[13](#)]
- Skin corrosion/irritation (Category 2)[[13](#)]
- Serious eye damage/eye irritation (Category 2A)[[13](#)]
- Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3)[[13](#)]

The GHS pictograms associated with these hazards is the exclamation mark (GHS07), and the signal word is "Warning".[[13](#)]

Personal Protective Equipment (PPE) and Engineering Controls

A risk assessment should always be conducted before handling this compound. The following are minimum requirements:

- Engineering Controls: Use only in a well-ventilated area, preferably in a chemical fume hood. [13] An eyewash station and safety shower must be readily accessible.
- Eye and Face Protection: Wear chemical safety goggles or a face shield.[[13](#)]
- Skin Protection: Wear protective gloves (e.g., nitrile) and a lab coat.[[13](#)]
- Respiratory Protection: For operations that may generate dust, a NIOSH-approved respirator (e.g., N95) is recommended.

Safe Handling and Storage

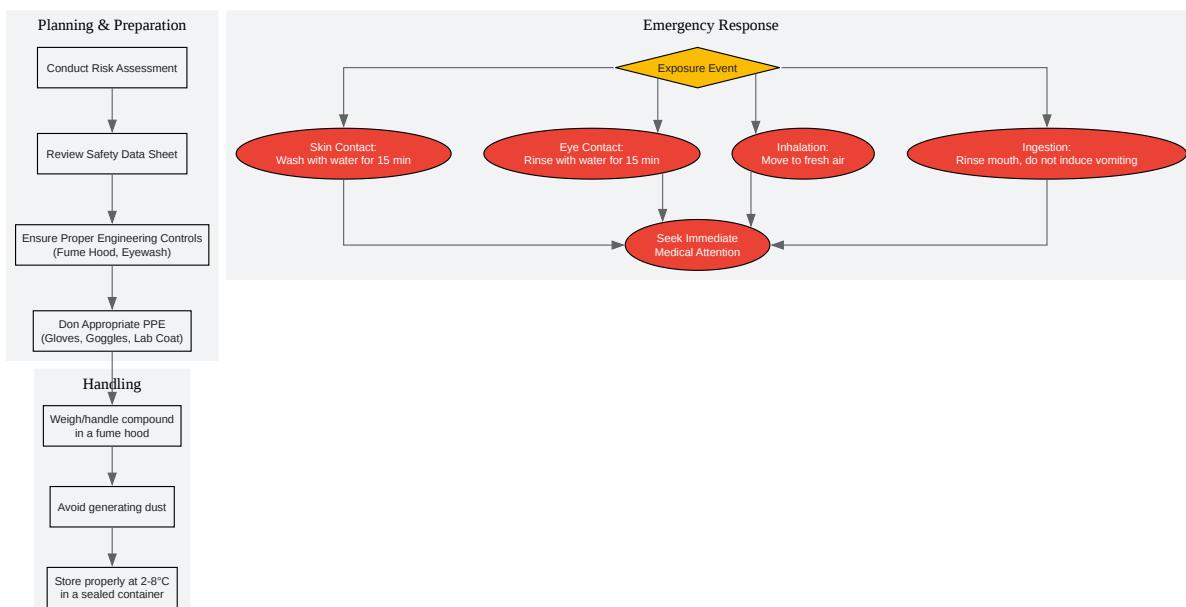
- Handling: Avoid contact with skin, eyes, and clothing.[13] Do not breathe dust.[13] Wash hands thoroughly after handling.[13] Do not eat, drink, or smoke in the work area.[13]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[13] The recommended storage temperature is 2-8°C.

First Aid Measures

In case of exposure, the following first aid measures should be taken immediately:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[13][14]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water. Seek medical attention.[13][14]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[13][14]
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[13][14]

Safety Workflow Diagram

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Caption: Safe handling workflow for 3-Methyl-2-oxovaleric acid.

Conclusion

3-Methyl-2-oxovaleric acid is a metabolite of profound importance in the study of branched-chain amino acid metabolism and its associated inborn errors. Its role as a key biomarker for Maple Syrup Urine Disease underscores its clinical relevance. For researchers, it serves as a valuable tool for investigating neurodegenerative processes and metabolic pathways. However, its inherent toxicological properties necessitate a thorough understanding and strict adherence to safety protocols. This guide provides the foundational knowledge for the safe and effective use of this compound in a research setting.

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